

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Trypethelone

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Compound of Interest

Compound Name: *Trypethelone*

Cat. No.: *B1256287*

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Abstract

Trypethelone is a naturally occurring benzofuran-4,5-dione derivative isolated from the mycobiont culture of the lichen *Trypethelium eluteriae*.^{[1][2]} As a member of the quinone family of compounds, it has garnered interest for its biological activities, particularly its anti-mycobacterial properties.^{[1][3][4]} This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and available analytical data for **Trypethelone**. It is intended to serve as a resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug development.

Chemical Structure and Properties

Trypethelone possesses a tetracyclic core structure. Its systematic IUPAC name is 7-hydroxy-2,3,3,9-tetramethyl-2H-benzo[g]^[1]benzofuran-4,5-dione.

Chemical Structure:

Figure 1. Chemical structure of **Trypethelone**.

Physicochemical Properties

A summary of the key physicochemical properties of **Trypethelone** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₄	PubChem
Molecular Weight	272.29 g/mol	PubChem
Appearance	Not explicitly reported, related compounds are yellow or red pigments.[5]	-
Solubility	Not explicitly reported.	-

Table 1. Physicochemical Properties of **Trypethelone**.

Stereochemistry

Trypethelone possesses a chiral center at the C-2 position of the dihydrofuran ring. Consequently, it can exist as a pair of enantiomers, (+)-**Trypethelone** and (-)-**Trypethelone**. Both enantiomers have been isolated from natural sources.[5] The absolute configuration of these enantiomers has not been definitively reported in the reviewed literature. However, the stereochemistry of closely related derivatives has been determined using X-ray crystallography, confirming the existence of distinct stereoisomers.[1][2]

The determination of the absolute configuration of chiral molecules like **Trypethelone** is crucial as different enantiomers can exhibit distinct biological activities.

Spectroscopic Data

Detailed spectroscopic data for **Trypethelone** is not readily available in a consolidated format. The following tables present representative data for the core structure based on the analysis of related benzofuran-4,5-dione compounds.

¹H and ¹³C NMR Spectroscopy

Precise ^1H and ^{13}C NMR data for **Trypethelone**, including chemical shifts and coupling constants, have not been published in a complete, tabulated form. The data in Table 2 represents expected chemical shift ranges for the key functional groups within the **Trypethelone** scaffold, based on general principles and data from analogous structures.^{[6][7]}

Atom	Expected ^1H Chemical Shift (ppm)	Expected ^{13}C Chemical Shift (ppm)
Aromatic CH	6.5 - 8.0	110 - 140
C-2 (CH)	4.5 - 5.5	80 - 90
Methyl (CH_3)	1.0 - 2.5	15 - 30
Quaternary C (Aromatic)	-	120 - 160
Carbonyl ($\text{C}=\text{O}$)	-	180 - 200
C-O (furan)	-	150 - 160

Table 2. Predicted ^1H and ^{13}C NMR Chemical Shift Ranges for **Trypethelone**.

Mass Spectrometry

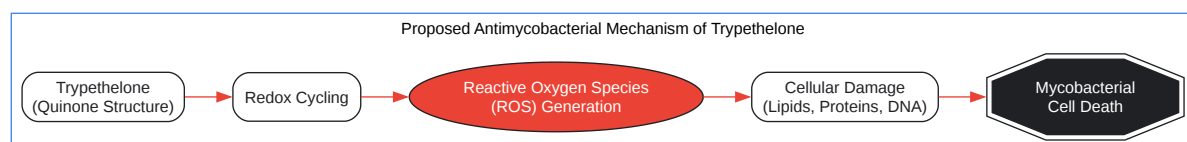
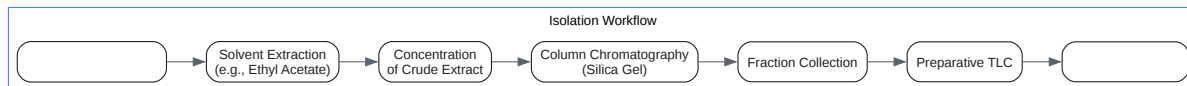
Detailed mass spectrometry fragmentation data for **Trypethelone** is not available. High-resolution mass spectrometry would be expected to show a molecular ion peak corresponding to the exact mass of the molecular formula $\text{C}_{16}\text{H}_{16}\text{O}_4$.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation or synthesis of **Trypethelone** are not explicitly provided in the literature. However, based on reported methods for related compounds, the following generalized protocols can be inferred.

Isolation from Natural Sources

Trypethelone and its derivatives have been isolated from the mycobiont culture of the lichen *Trypethelium eluteriae*.^{[1][2]} A general workflow for such an isolation is depicted below.



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